

Personal protective equipment for handling JI051

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Compound of Interest

Compound Name: JI051

Cat. No.: B608194

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Essential Safety and Handling Guide for JI051

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the research chemical **JI051**. The following procedural steps are designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

Compound Information and Storage

JI051 is an inhibitor of the cancer-associated transcription factor Hes1, functioning as a stabilizer for the Hes1-PHB2 interaction. It is intended for research use only and is not for human or veterinary applications.

Characteristic	Specification
Appearance	Solid
Shipping Condition	Shipped as a non-hazardous chemical under ambient temperature.
Short-term Storage (days to weeks)	Dry, dark, and at 0 - 4 °C.
Long-term Storage (months to years)	Dry, dark, and at -20 °C.

Personal Protective Equipment (PPE)

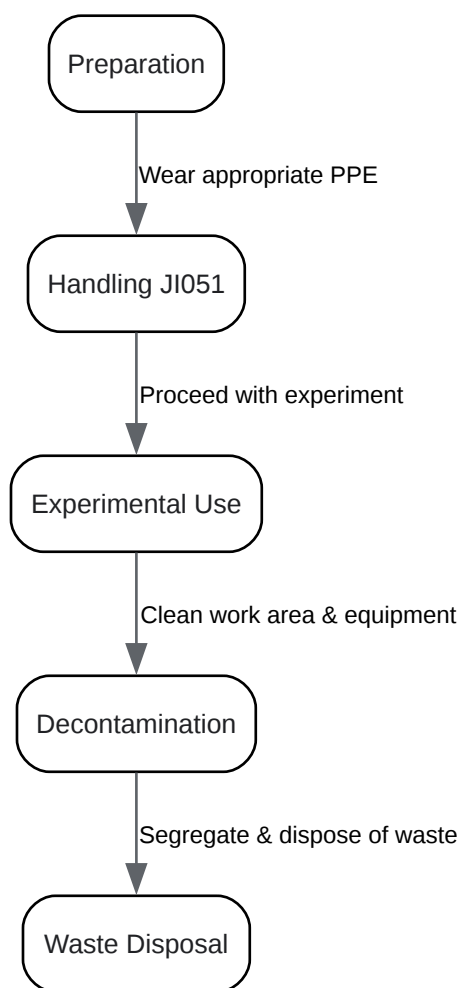
While **JI051** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is mandatory to minimize exposure risk.

PPE Category	Specific Recommendations
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile) at all times. Change gloves immediately if contaminated.
Eye Protection	Use safety glasses with side shields or chemical safety goggles.
Body Protection	A standard laboratory coat is required. Ensure it is fully buttoned.
Respiratory Protection	Handle in a well-ventilated area. If the compound is in powdered form or if aerosols may be generated, use a certified respirator or work within a fume hood.

Handling and Experimental Protocols

Always handle **JI051** in a designated area, away from general laboratory traffic.

Experimental Workflow



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Figure 1. General workflow for handling **JI051**.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure you are wearing the appropriate Personal Protective Equipment (PPE) as detailed in the table above. Prepare your workspace by ensuring it is clean and uncluttered.
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.
 - Do not breathe dust or aerosols.
 - Use in a well-ventilated area, preferably within a chemical fume hood.

- Weighing: If weighing the solid form, do so in a ventilated enclosure or a fume hood to prevent inhalation of dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.

First Aid Measures

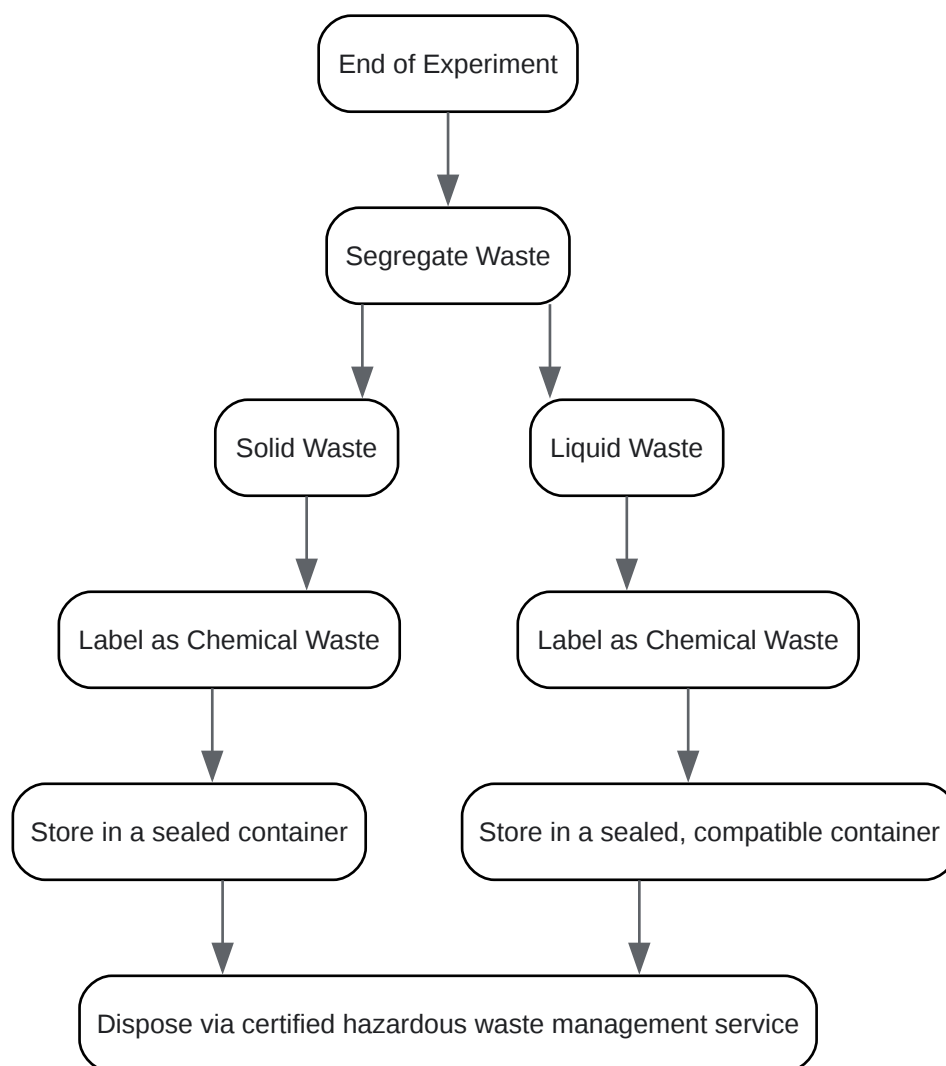
In the event of exposure, follow these immediate first aid measures.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Disposal Plan

Proper disposal of **J1051** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow



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